

Technical Guide: Solubility Profile and Handling of 3-Methoxy-5-methylbenzoyl Chloride

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Compound of Interest

Compound Name: 3-Methoxy-5-methylbenzoyl chloride

CAS No.: 96227-40-6

Cat. No.: B1339416

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Executive Summary & Chemical Identity

3-Methoxy-5-methylbenzoyl chloride (CAS: 96227-40-6) is a specialized acyl chloride intermediate used primarily in the synthesis of heterocycles, pharmaceutical pharmacophores (e.g., benzamides), and agrochemicals.^{[1][2][3]} It is derived from 3-methoxy-5-methylbenzoic acid (CAS: 62089-34-3).^{[4][5][6]}

As an electrophilic acylating agent, its "solubility" is a function of both physical dissolution and chemical stability. This guide categorizes solvents into Inert Carriers (true solvents) and Reactive Media (where the compound degrades or derivatizes).

Physicochemical Profile

Property	Data	Source/Note
CAS Number	96227-40-6	[BLD Pharm, 2025]
Molecular Formula	C ₉ H ₉ ClO ₂	Analog comparison*
Molecular Weight	184.62 g/mol	
Physical State	Liquid or Low-Melting Solid	
Boiling Point (Est.)	130–140 °C @ 15 mmHg	Extrapolated from 3-methoxy analog
Density (Est.)	~1.18–1.21 g/mL	Extrapolated from benzoyl chlorides

*Note: 3-Methoxybenzoyl chloride (CAS 1711-05-3) is a liquid (bp 123°C/15mmHg). The addition of a methyl group typically elevates the boiling point and lipophilicity.

Solubility & Solvent Compatibility Data

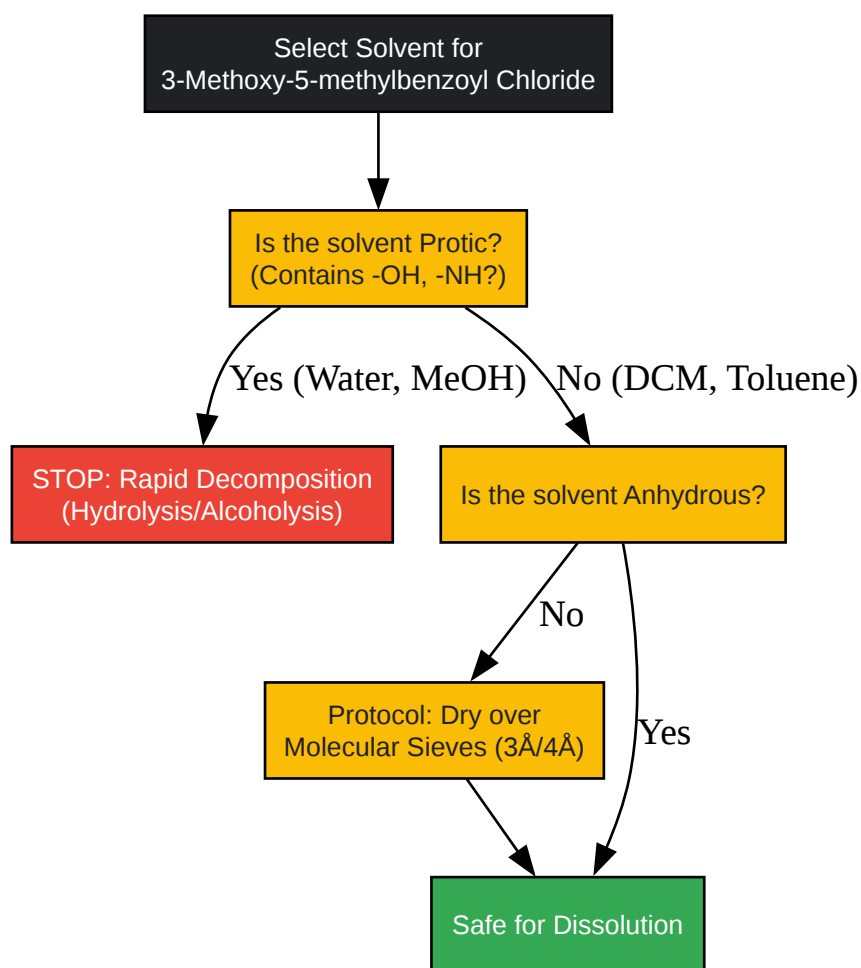
The solubility of **3-methoxy-5-methylbenzoyl chloride** cannot be decoupled from its reactivity. It reacts violently with nucleophiles (water, alcohols, amines).

Table 1: Solvent Compatibility Matrix

Solvent Class	Specific Solvent	Solubility Behavior	Operational Status
Chlorinated	Dichloromethane (DCM)	High (>100 mg/mL)	Recommended (Synthesis/Workup)
Chlorinated	Chloroform (CHCl ₃)	High (>100 mg/mL)	Recommended
Aromatic	Toluene	High	Recommended (Azeotropic drying)
Ethers	THF (Anhydrous)	High	Recommended (with caution*)
Ethers	Diethyl Ether	Moderate-High	Recommended (Precipitation)
Esters	Ethyl Acetate	High	Conditional (Must be dry)
Protic	Water	Decomposes (Hydrolysis)	INCOMPATIBLE
Alcohols	Methanol / Ethanol	Decomposes (Alcoholysis)	INCOMPATIBLE
Amines	Pyridine / Et ₃ N	Soluble + Reactive	Reagent (Acyl transfer)

*Caution: THF can polymerize with strong Lewis acids; ensure the acid chloride is free of excess thionyl chloride before dissolving in THF.

Graphviz Diagram: Solvent Selection Decision Tree



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Caption: Logical workflow for determining solvent suitability to prevent unintended degradation.

Experimental Protocols

Protocol A: Synthesis & Solubilization (Self-Validating)

This protocol describes generating the acid chloride from its precursor, 3-methoxy-5-methylbenzoic acid (CAS 62089-34-3), and preparing a stock solution.

Reagents:

- 3-Methoxy-5-methylbenzoic acid (1.0 eq)
- Thionyl Chloride (SOCl₂) (1.5–2.0 eq)

- DMF (Catalytic, 1-2 drops)
- Solvent: Toluene (Anhydrous)

Step-by-Step Workflow:

- Setup: Flame-dry a 2-neck round bottom flask under N₂ atmosphere.
- Charging: Add 3-methoxy-5-methylbenzoic acid and anhydrous Toluene (5 mL/g).
- Activation: Add SOCl₂ dropwise followed by catalytic DMF.
 - Observation: Vigorous gas evolution (SO₂ + HCl) confirms initiation.
- Reaction: Heat to 80°C for 2–3 hours.
 - Endpoint: Solution becomes clear; gas evolution ceases.
- Purification (Critical): Concentrate under reduced pressure. Add fresh Toluene and re-concentrate (2x) to azeotropically remove residual SOCl₂ and HCl.
- Solubilization: Dissolve the resulting oil/solid in anhydrous DCM or THF for downstream applications.

Protocol B: Quenching & Disposal

Do not pour directly into water.

- Dilute waste stream with DCM.
- Slowly add to a stirred, ice-cold solution of 10% NaOH or saturated NaHCO₃.
- Verify pH > 8 before disposal.

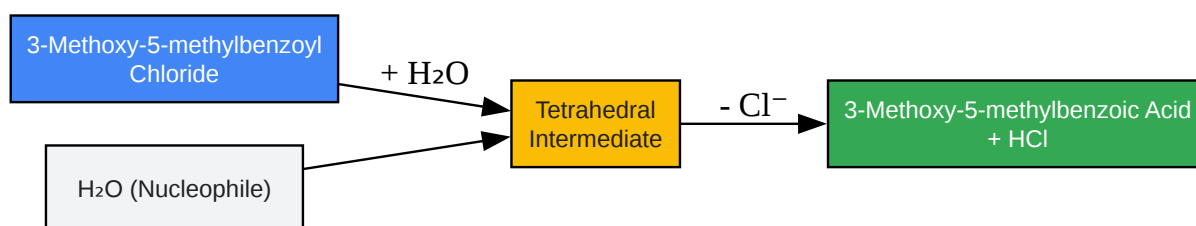
Mechanistic Insights

Hydrolytic Instability

The methoxy ($-\text{OCH}_3$) and methyl ($-\text{CH}_3$) groups on the benzene ring are electron-donating groups (EDGs).

- **Electronic Effect:** They increase electron density on the carbonyl carbon relative to unsubstituted benzoyl chloride.
- **Consequence:** While this theoretically makes the carbonyl less electrophilic, the compound remains highly reactive toward water due to the excellent leaving group ability of the chloride ion (Cl^-).
- **Mechanism:** Water attacks the carbonyl carbon $\rightarrow$ Tetrahedral intermediate $\rightarrow$ Elimination of HCl $\rightarrow$ Formation of Benzoic Acid.

Graphviz Diagram: Hydrolysis Mechanism



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Caption: Mechanism of decomposition in protic solvents, regenerating the parent acid.

References

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